

A Technical Guide to Commercially Available Gemfibrozil-d6 for Research Applications

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Compound of Interest

Compound Name: Gemfibrozil-d6-1

Cat. No.: B15544694

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available Gemfibrozil-d6, a deuterated internal standard crucial for the accurate quantification of the lipid-regulating drug Gemfibrozil. This document details suppliers, experimental protocols for its use in liquid chromatography-mass spectrometry (LC-MS), and the core signaling pathways of its non-deuterated counterpart, Gemfibrozil.

Commercial Suppliers of Gemfibrozil-d6

The procurement of high-quality, reliable internal standards is paramount for accurate and reproducible experimental results. Gemfibrozil-d6 is available from several reputable suppliers, each offering various purities and quantities to suit diverse research needs. Below is a comparative summary of key suppliers.

Supplier	Product Number/CAS Number	Purity	Available Quantities	Price (USD)
LGC Standards	TRC-G305752-1MGTRC-G305752-5MGTRC-G305752-50MG	>95% (HPLC)	1 mg, 5 mg, 50 mg	206(1mg) < br > 206 (1mg) 376 (5 mg)\$3,007 (50 mg)[1]
Cayman Chemical	31915	≥99% deuterated forms (d1-d6)	1 mg, 5 mg	Contact for pricing
MedChemExpress	HY-B0258S	Not specified	1 mg, 5 mg, 10 mg, 50 mg	180(1mg) < br > 180 (1mg) 455 (5 mg)[2]
Santa Cruz Biotechnology	sc-211985	Not specified	Contact for availability	Contact for pricing[3]
Simson Pharma Limited	G020012	Not specified	Custom Synthesis	Contact for pricing[4]
Veeprho	DVE001107	Not specified	Contact for availability	Contact for pricing[5]
Pharmaffiliates	Not specified	Not specified	Contact for availability	Contact for pricing
Sigma-Aldrich	AABH97CD863F	99% (1-6)	Contact for availability	Contact for pricing[6]

Experimental Protocol: Quantification of Gemfibrozil in Human Plasma using Gemfibrozil-d6 by LC-MS/MS

Gemfibrozil-d6 is primarily utilized as an internal standard for the accurate quantification of Gemfibrozil in biological matrices. Its utility stems from its near-identical chemical and physical properties to the analyte, with a distinct mass difference that allows for precise detection by mass spectrometry.

Materials and Reagents

- Gemfibrozil (analyte)
- Gemfibrozil-d6 (internal standard)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Ultrapure water
- Human plasma (EDTA as anticoagulant)

Preparation of Stock and Working Solutions

- Gemfibrozil Stock Solution (1 mg/mL): Accurately weigh and dissolve Gemfibrozil in methanol.
- Gemfibrozil-d6 Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve Gemfibrozil-d6 in methanol.^[7]
- Gemfibrozil Working Solutions: Prepare a series of working solutions by serially diluting the Gemfibrozil stock solution with methanol to create calibration standards.
- IS Working Solution (e.g., 100 ng/mL): Dilute the Gemfibrozil-d6 stock solution with methanol.

Sample Preparation (Protein Precipitation)

- To a 100 μ L aliquot of human plasma in a microcentrifuge tube, add a known amount of the IS working solution (e.g., 10 μ L of 100 ng/mL Gemfibrozil-d6).

- Add 300 μ L of acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 12,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject an aliquot (e.g., 10 μ L) into the LC-MS/MS system.

LC-MS/MS Conditions

- Liquid Chromatography (LC):
 - Column: A suitable C18 column (e.g., 50 x 2.1 mm, 3.5 μ m).
 - Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
 - Flow Rate: 0.4 mL/min.
 - Column Temperature: 40°C.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), negative mode.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Gemfibrozil: Monitor the transition of the precursor ion to a specific product ion (e.g., m/z 249.1 $\rightarrow$ 121.1).
 - Gemfibrozil-d6: Monitor the transition of the precursor ion to a specific product ion (e.g., m/z 255.1 $\rightarrow$ 127.1).

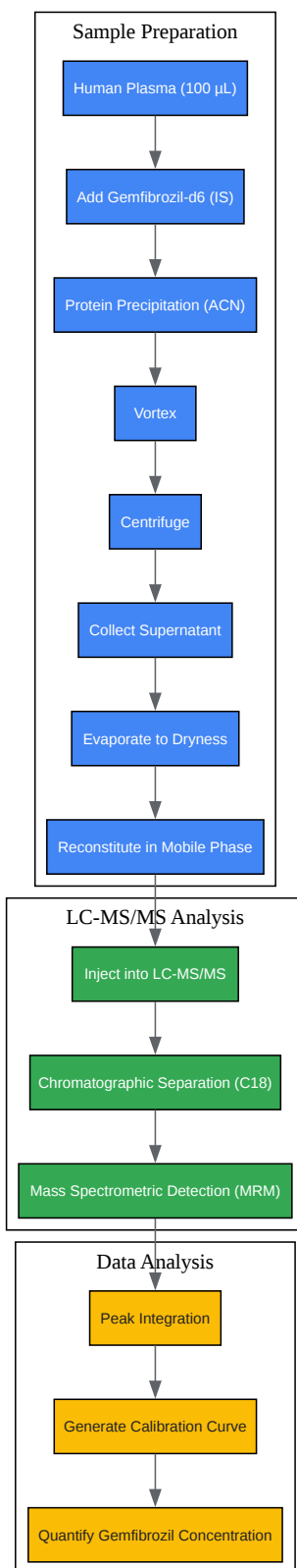
- Optimize other MS parameters such as declustering potential, collision energy, and ion source temperature for maximum signal intensity.

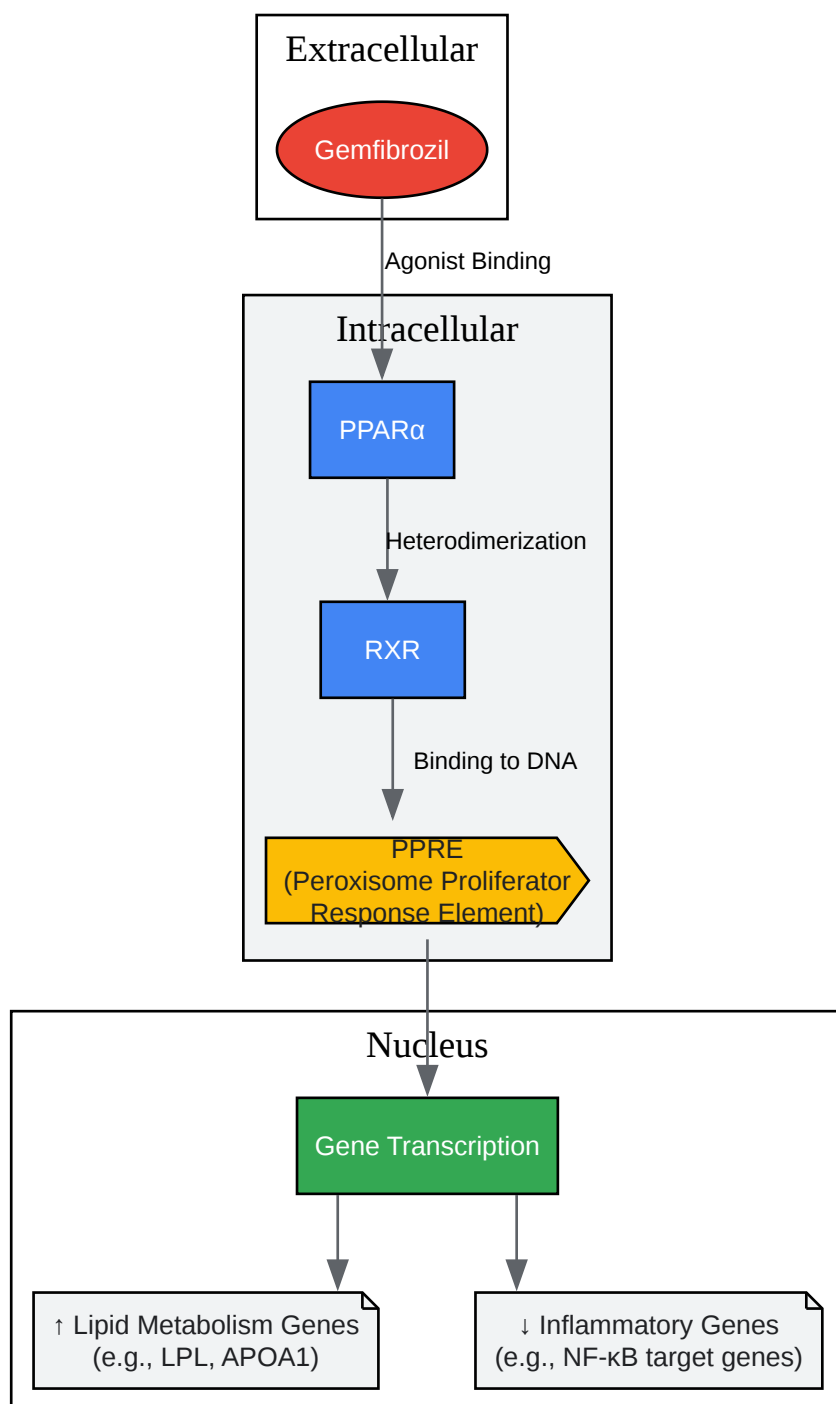
Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Gemfibrozil to Gemfibrozil-d6 against the concentration of the calibration standards.
- Determine the concentration of Gemfibrozil in the plasma samples by interpolating their peak area ratios from the calibration curve.

Visualizing the Experimental Workflow and Signaling Pathway

To further elucidate the practical application and biological context of Gemfibrozil, the following diagrams, generated using the DOT language, illustrate the experimental workflow and the primary signaling pathway of Gemfibrozil.





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